

Proper Disposal and Handling of Isonox® 232

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Compound of Interest

Compound Name: Isonox

Cat. No.: B1238518

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This guide provides essential safety, handling, and disposal procedures for **Isonox® 232**, a liquid phenolic antioxidant.^{[1][2]} These protocols are intended for researchers, scientists, and drug development professionals to ensure laboratory safety and environmental compliance. Note that the trade name "**Isonox**" may apply to different chemical products; always consult the specific Safety Data Sheet (SDS) for the product in use.

Immediate Safety and Handling Precautions

Before handling **Isonox® 232**, it is critical to implement the following safety measures to minimize exposure and risk.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.^[3]
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.^[3] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.^[3]
- Body Protection: Wear fire/flammable resistant and impervious clothing.^[3] Contaminated work clothing should not be allowed out of the workplace.^[3]

Safe Handling Practices:

- Handle the substance in a well-ventilated place.^[3]
- Avoid contact with skin and eyes.^[3]

- Prevent the formation of dust and aerosols.[3]
- Keep away from all sources of ignition and use non-sparking tools to prevent fire from electrostatic discharge.[3]
- Ensure emergency exits and risk-elimination areas are established.[3]

Chemical Identification

Proper identification is the first step in safe chemical management. The following table summarizes key identifiers for **Isonox® 232**.

Identifier	Value	Source(s)
Chemical Name	Phenol, 2,6-bis(1,1-dimethylethyl)-4-nonyl-	[3]
CAS Number	4306-88-1	[2][3][4]
EC Number	224-320-7	[3]
Molecular Formula	C23H40O	[3]

Step-by-Step Disposal Protocol

Disposal of **Isonox® 232** and its containers must be performed in accordance with all applicable local, state, and federal regulations.[3]

Waste Chemical Disposal:

- Collection: Collect waste **Isonox® 232** in suitable, closed, and properly labeled containers for disposal.[3]
- Prohibited Disposal: Do not discharge the material to sewer systems.[3] Avoid contaminating water, foodstuffs, feed, or seed by storage or disposal.[3]
- Approved Disposal Methods: The material must be disposed of at an appropriate treatment and disposal facility.[3] Two primary methods are recommended:

- Licensed Chemical Destruction Plant: Arrange for removal to a licensed facility.[3]
- Controlled Incineration: Disposal can be done via controlled incineration with flue gas scrubbing.[3]

Contaminated Packaging Disposal:

- Decontamination: Containers can be triply rinsed (or the equivalent).[3] The rinsate should be collected and disposed of as hazardous chemical waste.
- Recycling/Reconditioning: After proper rinsing, containers may be offered for recycling or reconditioning.[3]
- Landfill Disposal: Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[3]
- Incineration: For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.[3]

Emergency Procedures

Accidental Release Measures (Spills):

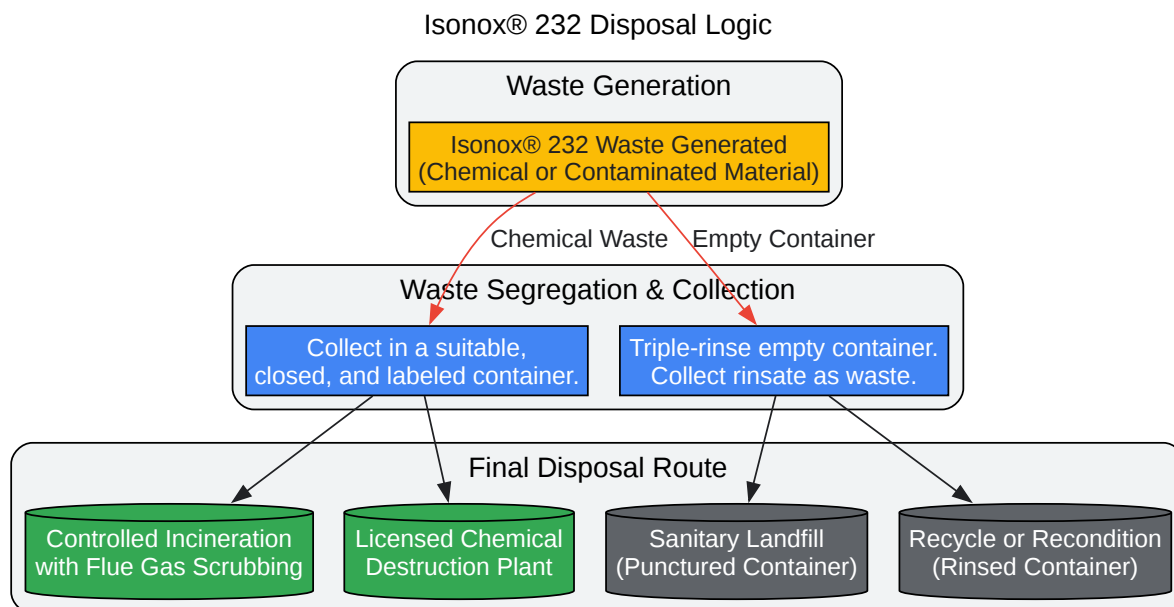
- Ensure Personnel Safety: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[3]
- Control Ignition Sources: Remove all sources of ignition.[3] Use spark-proof tools and explosion-proof equipment.[3]
- Ventilation: Ensure adequate ventilation in the spill area.[3]
- Prevent Environmental Contamination: Prevent further spillage or leakage if it is safe to do so.[3] Do not let the chemical enter drains, as discharge into the environment must be avoided.[3]
- Containment and Cleanup: Collect the spillage and arrange for disposal.[3] Keep the collected chemical in suitable, closed containers.[3] The adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3]

First Aid Measures:

- If Inhaled: Move the victim into fresh air.[\[3\]](#) If breathing is difficult, give oxygen.[\[3\]](#) If not breathing, give artificial respiration and consult a doctor immediately.[\[3\]](#)
- In Case of Skin Contact: Take off contaminated clothing immediately and wash off with soap and plenty of water.[\[3\]](#) Consult a doctor.[\[3\]](#) If skin irritation or a rash occurs, get medical help.[\[3\]](#)
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[3\]](#)
- If Swallowed: Rinse mouth with water but do not induce vomiting.[\[3\]](#) Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[\[3\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Isonox® 232** waste and contaminated materials.



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Caption: Logical workflow for **Isonox® 232** waste disposal.

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References

- 1. ulprospector.com [ulprospector.com]
- 2. [ISONOX\(R\) 232 | 4306-88-1](#) [chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]

- 4. accustandard.com [accustandard.com]
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